

Physical properties of tert-Butyl methyl sulfide

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Compound of Interest

Compound Name: *tert-Butyl methyl sulfide*

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An In-depth Technical Guide to the Physical Properties of **tert-Butyl Methyl Sulfide**

This technical guide provides a comprehensive overview of the core physical properties of **tert-Butyl methyl sulfide** (T-BMS), a key organosulfur compound. The information is tailored for researchers, scientists, and professionals in drug development and chemical synthesis. This document presents quantitative data in a structured format, details the experimental protocols for their determination, and includes visualizations to clarify experimental workflows and the relationships between these properties.

Compound Identification and Overview

- Chemical Name: **tert-Butyl Methyl Sulfide**
- IUPAC Name: 2-Methyl-2-(methylsulfanyl)propane[1]
- Synonyms: Methyl tert-butyl sulfide, 2-Methyl-2-methylsulfanyl propane, t-Butyl methyl sulfide[2]
- CAS Number: 6163-64-0[1][2]
- Molecular Formula: C₅H₁₂S[1][2][3]

Tert-Butyl methyl sulfide is a colorless, highly flammable liquid characterized by a strong, unpleasant sulfurous odor.[2][3][4] It is primarily used in processes such as LPG refining due to its high sulfur content.[2][5]

Core Physical Properties

The fundamental physical characteristics of **tert-Butyl methyl sulfide** are summarized in the table below, providing a clear reference for laboratory and industrial applications.

Property	Value	Units	Conditions
Molecular Weight	104.21	g/mol	
Density	0.826	g/mL	at 25 °C[5]
Boiling Point	101 - 102	°C	
Melting Point	-107.00	°C	[3]
Refractive Index	1.4385 - 1.4425	at 20 °C[1]	
Flash Point	-3 to -4	°C	closed cup[2][4]
Appearance	Clear, colorless liquid		
Solubility	Difficult to mix with polar solvents (e.g., water); Soluble in non-polar organic solvents. [2][3]		

Detailed Experimental Protocols

Accurate determination of physical properties is critical for the application and handling of chemical compounds. The following sections detail the standard experimental methodologies for measuring the key properties of a liquid like **tert-Butyl methyl sulfide**.

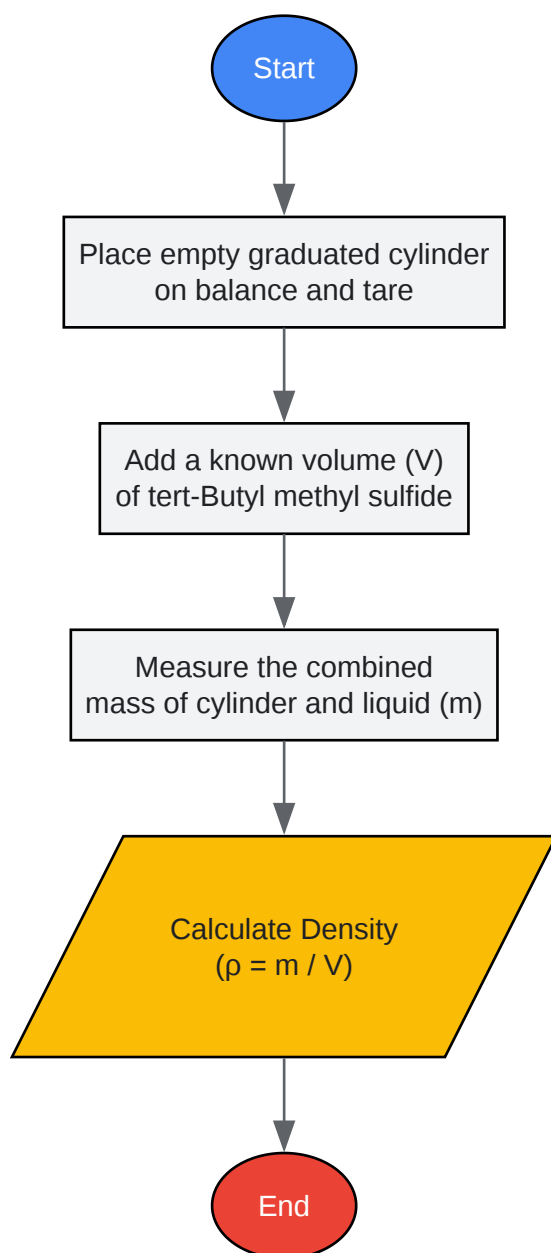
Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method involves using a graduated cylinder and an electronic balance.[6][7][8][9]

Methodology:

- Preparation: Ensure the graduated cylinder is clean and completely dry.

- Tare Mass: Place the empty graduated cylinder on a zeroed (tared) electronic balance and record its mass (m_1), or tare the balance with the cylinder on it.[\[6\]](#)
- Volume Measurement: Carefully pour a specific volume of **tert-Butyl methyl sulfide** (e.g., 10 mL) into the graduated cylinder. Read the volume (V) from the bottom of the meniscus at eye level to avoid parallax error.[\[6\]](#)
- Final Mass: Place the graduated cylinder containing the liquid back on the balance and record the total mass (m_2).
- Calculation: Calculate the mass of the liquid by subtracting the initial mass from the final mass ($m = m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = m / V$.[\[6\]](#)
- Replication: For accuracy, the procedure should be repeated multiple times, and the average density calculated.[\[9\]](#)



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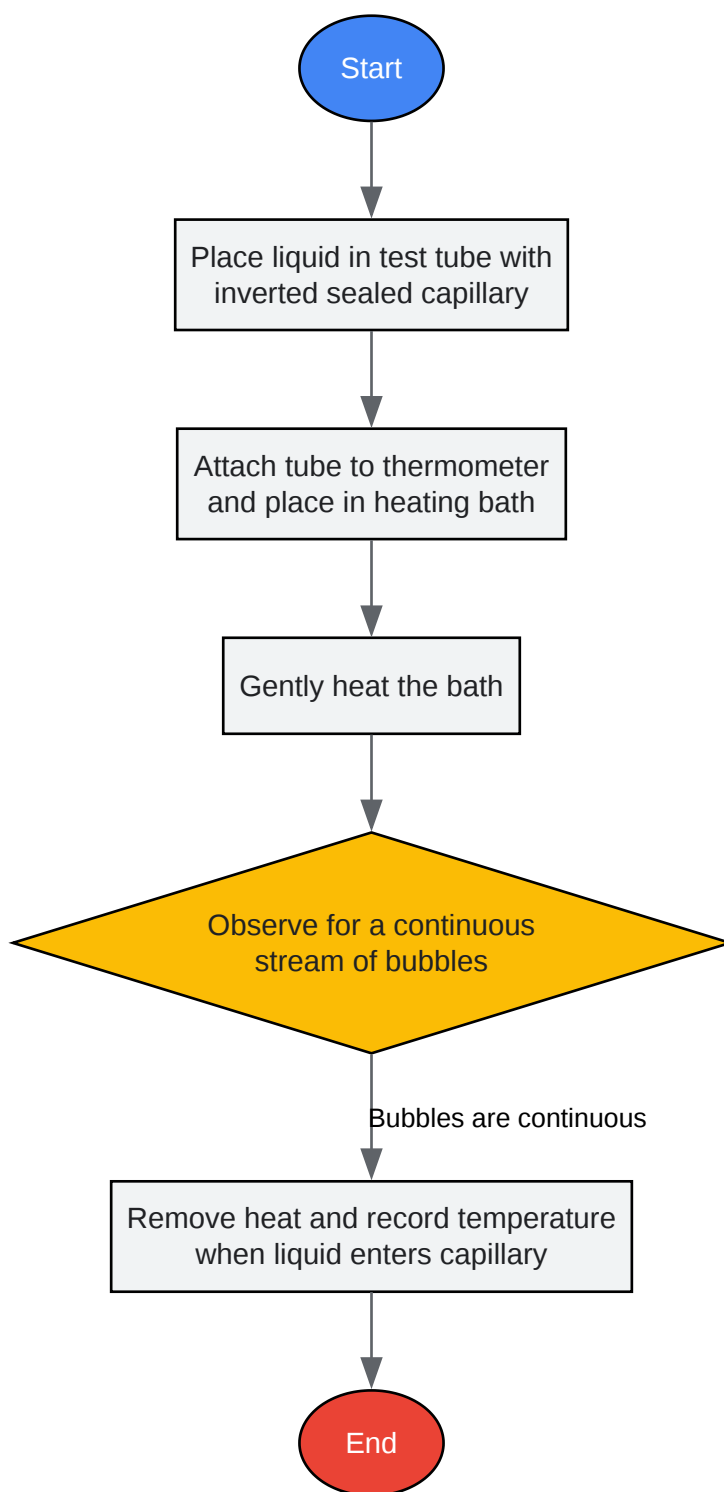
Workflow for Density Determination.

Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.^[10] For small sample volumes, the micro-boiling point or Thiele tube method is commonly employed.^{[11][12]}

Methodology:

- Sample Preparation: Place a small amount (a few milliliters) of **tert-Butyl methyl sulfide** into a small test tube (e.g., a fusion tube).[11][13]
- Capillary Tube: Seal one end of a capillary tube using a flame. Place the capillary tube, open-end down, into the liquid in the test tube.[11]
- Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath (e.g., a Thiele tube filled with mineral oil or a metal heating block).[11][12]
- Observation: Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the capillary tube.[11][13]
- Recording Temperature: Note the temperature at which a rapid and continuous stream of bubbles emerges. Then, remove the heat source. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[11]



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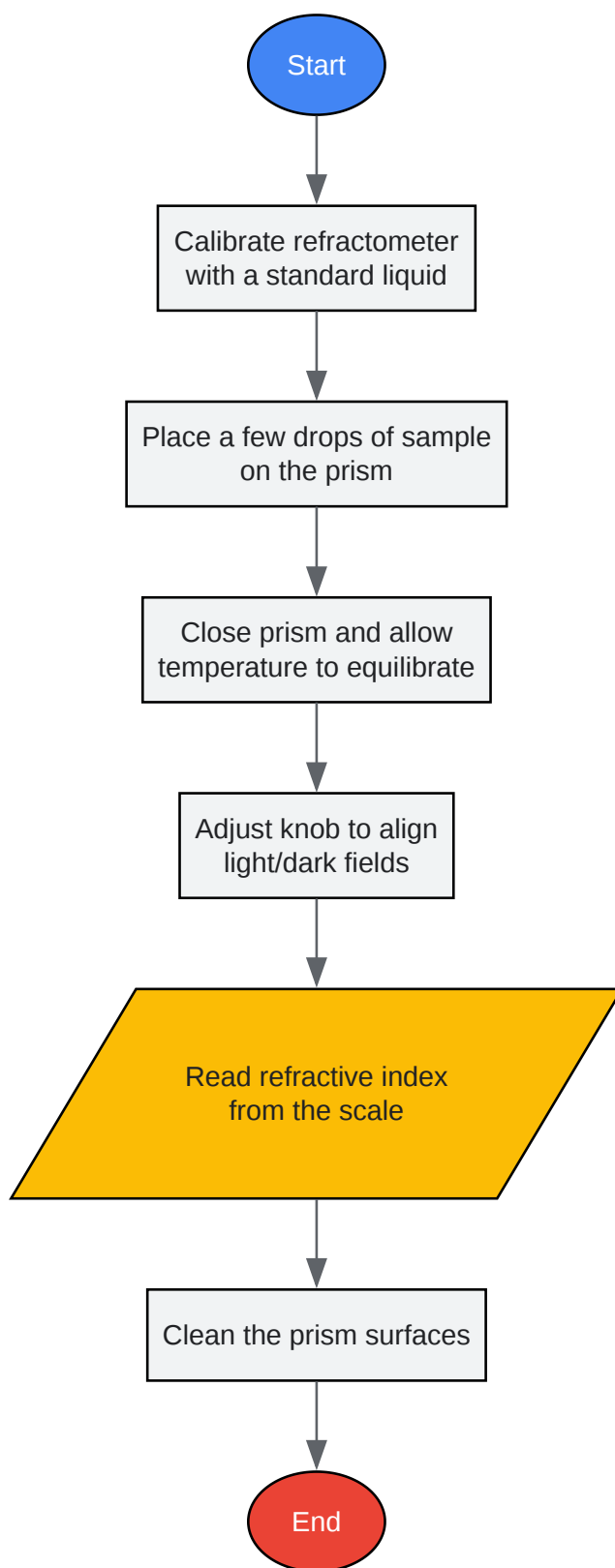
Workflow for Boiling Point Determination.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used for identifying and assessing the purity of liquid substances. An Abbe refractometer is a common instrument for this measurement.^[14]

Methodology:

- **Instrument Calibration:** Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** Open the prism of the refractometer and place a few drops of **tert-Butyl methyl sulfide** onto the surface of the main prism.
- **Measurement:** Close the prism and allow a moment for the temperature to equilibrate (typically 20°C). Look through the eyepiece and turn the adjustment knob until the light and dark fields converge into a sharp, single line.
- **Reading:** Read the refractive index value from the instrument's scale.
- **Cleaning:** Thoroughly clean the prism surfaces with a suitable solvent (e.g., ethanol or isopropanol) and a soft lens tissue after the measurement.

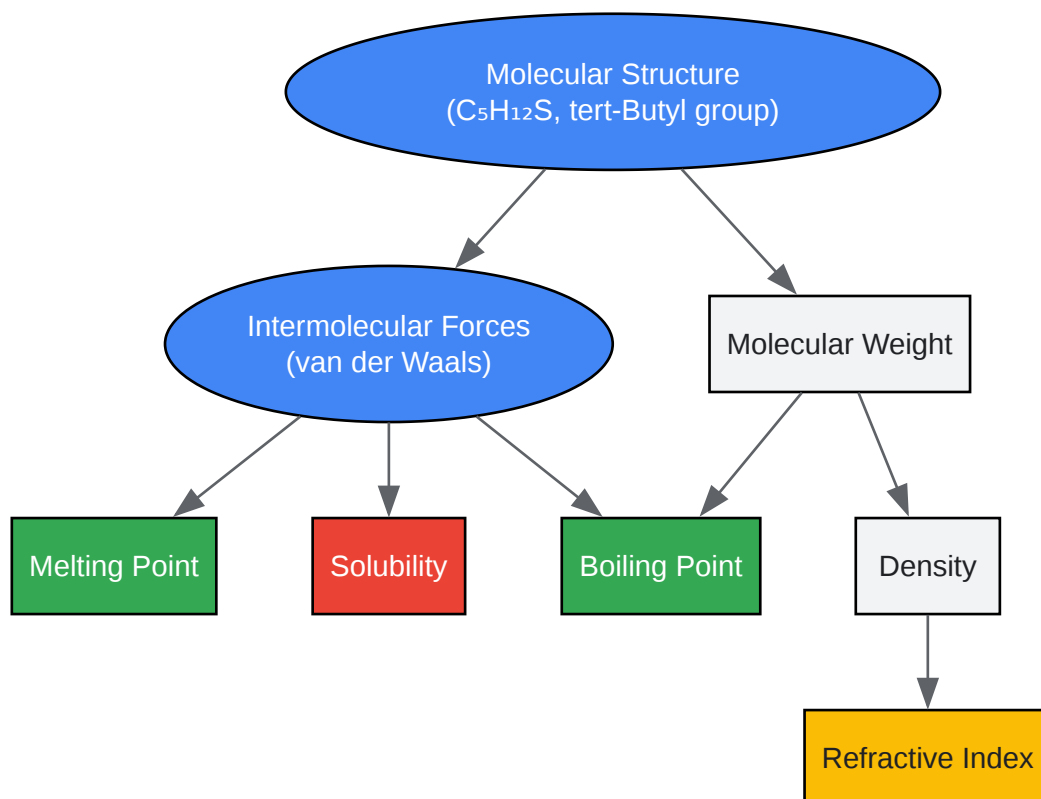


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Workflow for Refractive Index Measurement.

Interrelation of Physical Properties

The physical properties of a compound are not independent but are logically interconnected, stemming from its molecular structure and intermolecular forces.



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Logical Relationships of Physical Properties.

The Molecular Structure, specifically the bulky tert-butyl group and the sulfur atom, dictates the Molecular Weight and the nature of the Intermolecular Forces (primarily weak van der Waals forces). These forces, in turn, are key determinants of the compound's phase transition temperatures (Boiling Point and Melting Point) and its Solubility characteristics. The Density is a function of how the molecules pack, which is related to both Molecular Weight and structure, and it influences the Refractive Index.

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